

Physical properties of tris(3-chlorophenyl)phosphine like melting point and solubility

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Compound of Interest

Compound Name: (3-Chlorophenyl)phosphane

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In-Depth Technical Guide to the Physical Properties of Tris(3-chlorophenyl)phosphine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of tris(3-chlorophenyl)phosphine, with a focus on its melting point and solubility. The information is curated for professionals in research and development who require precise data for experimental design and implementation.

Core Physical Properties

Tris(3-chlorophenyl)phosphine is an organophosphorus compound characterized as a white to cream-colored crystalline powder. Its molecular structure significantly influences its physical characteristics.

Melting Point

The melting point of a compound is a critical indicator of its purity. For tris(3-chlorophenyl)phosphine, the reported melting point is in the range of 60.0 to 67.0°C.^[1] A more specific value of 65°C has also been noted.

Physical Property	Value	Reference
Melting Point	60.0-67.0 °C	[1]
Appearance	White to cream crystals or powder	[1]
Molecular Formula	C ₁₈ H ₁₂ Cl ₃ P	[1]
Assay (by GC)	≥97.5%	[1]

Solubility Profile

Detailed quantitative solubility data for tris(3-chlorophenyl)phosphine in a range of common organic solvents is not readily available in published literature. However, based on the principles of "like dissolves like" and data from the closely related compound triphenylphosphine, a qualitative solubility profile can be inferred.

Triphenylphosphine, which is also a triarylphosphine, is nonpolar and demonstrates good solubility in nonpolar organic solvents such as ether, toluene, chloroform, and benzene.[2] Its solubility in these solvents tends to increase with temperature.[2] Given the presence of three chlorophenyl groups, tris(3-chlorophenyl)phosphine is also expected to be a nonpolar molecule and therefore exhibit poor solubility in polar solvents like water, while being soluble in various organic solvents. The observation that crystals of the related isomer, tris(4-chlorophenyl)phosphine, can be obtained from ethanol solutions suggests that it has some degree of solubility in alcohols.

A definitive solubility profile would require experimental determination.

Experimental Protocols

The following are detailed, generalized methodologies for the determination of the melting point and solubility of solid organic compounds like tris(3-chlorophenyl)phosphine.

Melting Point Determination: Capillary Method

This method is a standard and widely used technique for accurately determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- **Sample Preparation:** A small amount of the dry tris(3-chlorophenyl)phosphine sample is finely ground using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is obtained.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:**
 - For an unknown sample, a rapid heating rate (10-20°C per minute) is initially used to determine an approximate melting range.
 - A fresh sample is then prepared, and the apparatus is heated to a temperature approximately 20°C below the approximate melting point.
 - The heating rate is then slowed to 1-2°C per minute to allow for thermal equilibrium.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Solubility Determination: Qualitative Method

This protocol provides a straightforward method to assess the solubility of a compound in various solvents at room temperature.

Materials:

- Tris(3-chlorophenyl)phosphine
- A selection of solvents (e.g., water, ethanol, methanol, acetone, toluene, hexane, dichloromethane, chloroform)
- Small test tubes
- Vortex mixer or stirring rods
- Spatula

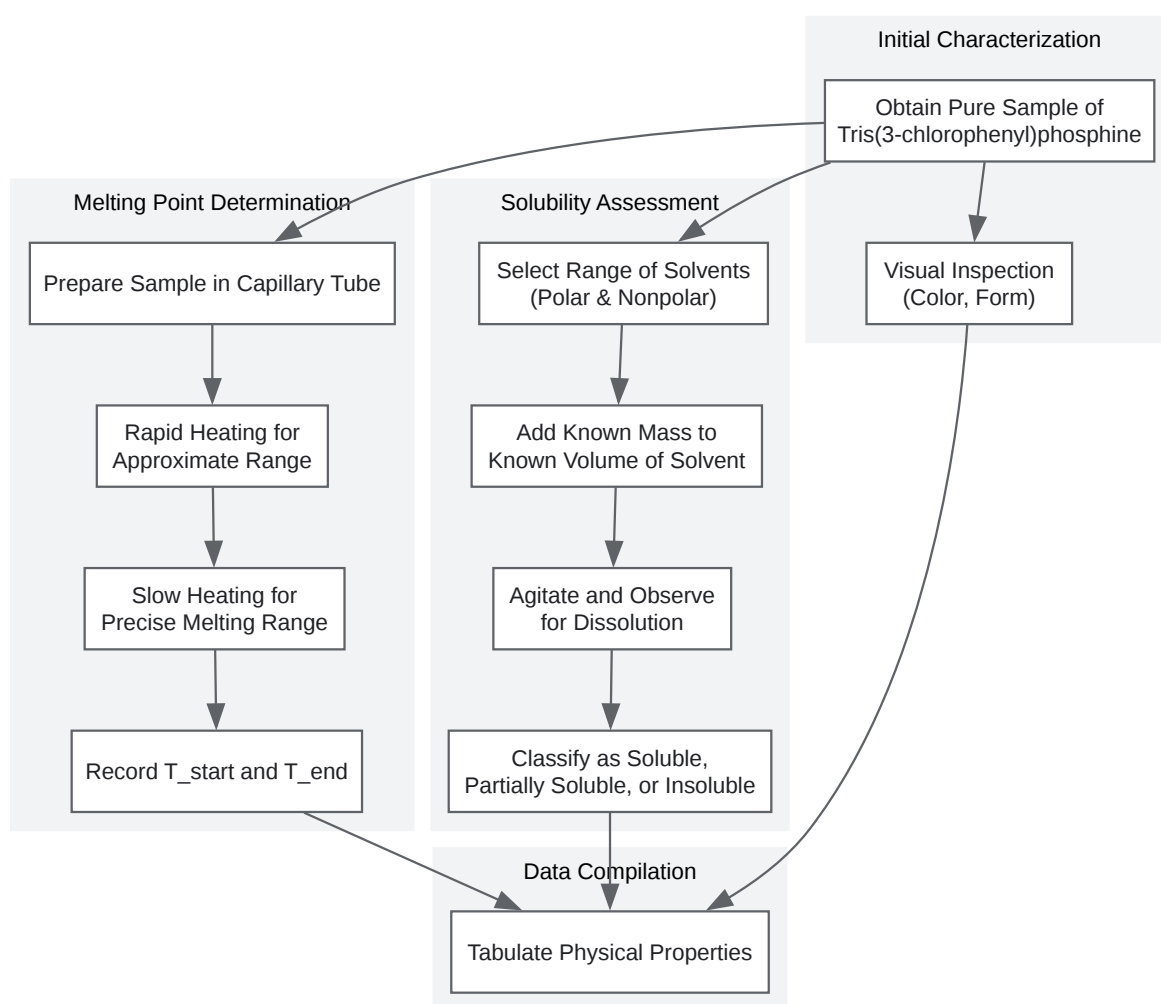
Procedure:

- Sample Preparation: Approximately 10-20 mg of tris(3-chlorophenyl)phosphine is added to a clean, dry test tube.
- Solvent Addition: 1 mL of the first test solvent is added to the test tube.
- Mixing: The mixture is agitated vigorously using a vortex mixer or by stirring with a glass rod for 1-2 minutes.
- Observation: The mixture is visually inspected to determine if the solid has dissolved completely.
 - Soluble: No solid particles are visible, and the solution is clear.
 - Partially Soluble: Some of the solid has dissolved, but undissolved particles remain.
 - Insoluble: The solid does not appear to have dissolved at all.
- Repeat: The procedure is repeated with each of the selected solvents in separate test tubes.

- Reporting: The results are recorded as soluble, partially soluble, or insoluble for each solvent.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of the physical properties of a solid chemical compound like tris(3-chlorophenyl)phosphine.



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Fig. 1: Workflow for Physical Property Determination

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